

Experimental setup for reactions involving 2-Morpholinoethanol

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Compound of Interest					
Compound Name:	2-Morpholinoethanol				
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Application Notes and Protocols for 2-Morpholinoethanol

Introduction

2-Morpholinoethanol (also known as 4-(2-Hydroxyethyl)morpholine, CAS No. 622-40-2) is a versatile organic compound widely utilized across various scientific and industrial sectors.[1][2] Its unique structure, which combines a morpholine ring with an ethanol group, confers a range of useful chemical properties.[3] It is a colorless to pale yellow viscous liquid that is miscible with water and common organic solvents.[1][2] In research and drug development, **2-Morpholinoethanol** serves as a critical pharmaceutical intermediate for the synthesis of Active Pharmaceutical Ingredients (APIs), a buffering agent in biological assays, and a building block for creating novel chemical entities.[1][4] These application notes provide detailed protocols for its synthesis and its use as a pH buffer.

Physicochemical Properties of 2-Morpholinoethanol

A summary of the key physical and chemical properties of **2-Morpholinoethanol** is presented below. This data is essential for its proper handling, storage, and application in experimental setups.



Property	Value	References
Molecular Formula	C6H13NO2	[3][5][6]
Molecular Weight	131.17 g/mol	[3][5]
Appearance	Colorless to pale yellow liquid	[1][2][5]
Boiling Point	227 °C (at 757 mmHg)	[7]
Density	1.083 g/mL (at 25 °C)	[7]
Refractive Index	n20/D 1.476	[7]
рН	10.7 (100g/l, H ₂ O, 20°C)	[1]
pKa (Predicted)	14.88 ± 0.10	[1]
Purity Available	Up to 99.8%	[2]

Application Note 1: Synthesis of 2-Morpholinoethanol via Alkylation

2-Morpholinoethanol is typically synthesized through the alkylation of morpholine.[1] One common and effective method involves the reaction of morpholine with 2-bromoethanol in the presence of a base, such as potassium carbonate (K₂CO₃).[1] This protocol details an experimental setup for this synthesis.

Experimental Protocol: Synthesis from Morpholine and 2-Bromoethanol

This protocol describes the synthesis of **2-Morpholinoethanol** with a reported yield of 83%.[1]

- 1. Materials and Equipment:
- 500 mL round-bottomed flask
- Reflux condenser
- Heating mantle with magnetic stirrer



- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator
- Reagents: 2-bromoethanol, morpholine, potassium carbonate (K₂CO₃), acetonitrile (CH₃CN)

2. Procedure:

- To a 500 mL round-bottomed flask, add 2-bromoethanol (27.9 g, 223 mmol), morpholine (40 g, 459 mmol), potassium carbonate (48.4 g, 350 mmol), and acetonitrile (30 mL).[1]
- Assemble the flask with a reflux condenser and place it in a heating mantle on a magnetic stirrer.
- Heat the reaction mixture to reflux and maintain for 3 hours with continuous stirring.[1]
- Monitor the reaction completion (e.g., using Thin Layer Chromatography, TLC).
- Once the reaction is complete, cool the mixture to room temperature.[1]
- Filter the cooled mixture to remove the solid potassium carbonate and other salts.
- Concentrate the filtrate in vacuo using a rotary evaporator to remove the acetonitrile solvent.
- The resulting crude product is **2-Morpholinoethanol**, obtained as a yellow solid (24.40 g, 83% yield), which can be used in subsequent steps without further purification.[1]

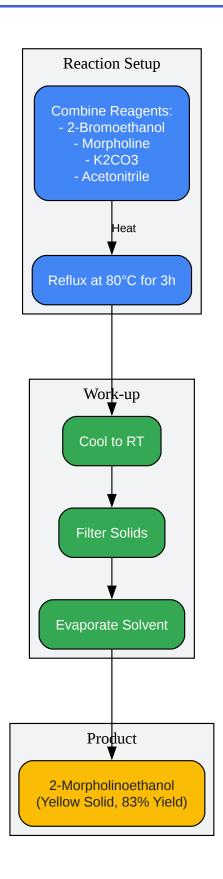
Quantitative Data for Synthesis



Reactant/Prod uct	Molar Mass (g/mol)	Amount (g)	Moles (mmol)	Molar Eq.
2-Bromoethanol	124.96	27.9	223	1.0
Morpholine	87.12	40.0	459	2.06
Potassium Carbonate	138.21	48.4	350	1.57
Product (2- Morpholinoethan ol)	131.17	24.40	186	Yield: 83%

Diagram: Synthesis Workflow





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Caption: Workflow for the synthesis of **2-Morpholinoethanol**.



Application Note 2: Use of 2-Morpholinoethanol as a pH Buffer

Due to its amine group, **2-Morpholinoethanol** and its derivatives can act as buffers, which are crucial for maintaining a stable pH in many biological and biochemical experiments.[8][9] The stability of pH is essential for enzyme activity, protein structure, and cell viability.[10][11] While not a "Good's buffer" in the classical sense, its morpholine structure is a feature of several common buffers like MES and MOPS.[8]

Experimental Protocol: Preparation of a 2-Morpholinoethanol Buffer

This protocol provides a general method for preparing a buffer solution using **2-Morpholinoethanol**. The final pH should be adjusted for the specific experimental requirements.

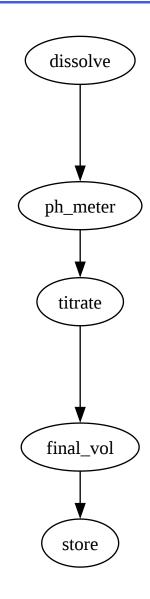
- 1. Materials and Equipment:
- Beaker or volumetric flask
- Magnetic stirrer and stir bar
- Calibrated pH meter
- Deionized water
- 2-Morpholinoethanol
- Hydrochloric acid (HCl) or Sodium Hydroxide (NaOH) for pH adjustment (e.g., 1M solutions)
- 2. Procedure:
- Determine the desired buffer concentration (e.g., 50 mM) and volume (e.g., 1 L).
- Calculate the required mass of **2-Morpholinoethanol**: Mass (g) = Concentration (mol/L) \times Volume (L) \times Molar Mass (g/mol) Example: 0.050 mol/L \times 1 L \times 131.17 g/mol = 6.56 g



- Add approximately 80% of the final volume of deionized water to a beaker.
- Place the beaker on a magnetic stirrer and add the calculated mass of 2-Morpholinoethanol. Stir until fully dissolved.
- Immerse the calibrated pH meter electrode into the solution.
- Slowly titrate the solution with 1M HCl to lower the pH to the desired value. Given its basic nature (pH of 10.7 in a 100 g/L solution), an acid will be required for most biological applications (pH 7-8).[1] Add the acid dropwise while monitoring the pH.
- Once the target pH is reached, transfer the solution to a volumetric flask.
- Add deionized water to reach the final desired volume and mix thoroughly.
- Store the buffer solution at 4°C. Note that the pH of some buffers can be temperaturedependent.[12]

Diagram: Buffer Preparation Workflow```dot





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Caption: Use of **2-Morpholinoethanol** in prodrug synthesis.

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